

# Proper Disposal Procedures for Flammable Organic Solvents (Example: Acetone)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CHIC35

Cat. No.: B1668616

[Get Quote](#)

Disclaimer: The following procedures are provided for a representative flammable organic solvent, Acetone, as the initially requested substance "**CHIC35**" does not correspond to a publicly documented chemical. This information is for illustrative purposes and should be adapted based on the specific Safety Data Sheet (SDS) of the chemical in question. Always prioritize the SDS for accurate and safe handling and disposal instructions.

This guide provides essential safety and logistical information for the proper disposal of flammable organic solvents like Acetone, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and environmental compliance.

## Key Safety and Hazard Information for Acetone

Proper disposal begins with understanding the inherent risks associated with the chemical. Acetone is a highly flammable and volatile liquid that can cause serious eye irritation and may lead to drowsiness or dizziness.<sup>[1][2]</sup>

Property	Value	Source
CAS Number	67-64-1	[3]
Molecular Formula	C3H6O	[4]
Flash Point	-20 °C (-4 °F)	[2]
Auto-ignition Temperature	465 °C (869 °F)	[2]
Flammability Limits in Air	2.9% to 12.8% by volume	[2]
Primary Hazards	Highly flammable, serious eye irritant, may cause drowsiness or dizziness.	[1][2]

## Step-by-Step Disposal Protocol for Acetone Waste

This protocol outlines the necessary steps for the safe handling and disposal of acetone waste in a laboratory setting.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- **Eye and Face Protection:** Always wear chemical safety goggles.[5][6] If there is a splash hazard, a face shield should also be worn.[6][7]
- **Hand Protection:** Wear chemical-resistant gloves.[5] Butyl rubber gloves are recommended for handling acetone.[6][8] Nitrile gloves can also provide protection.[8] Always inspect gloves for any signs of degradation before use.[4]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron is necessary to protect against skin contact.[6]
- **Respiratory Protection:** In areas with high vapor concentrations, use a NIOSH-approved respirator with an organic vapor cartridge.[4][5][7]
- **Ventilation:** All handling of acetone waste must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][5]

- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces, from the disposal area.[\[1\]](#)[\[7\]](#) Use only non-sparking tools.[\[1\]](#)[\[4\]](#)

## 2. Waste Collection and Segregation:

- Waste Container: Use a designated, properly labeled hazardous waste container made of a compatible material such as high-density polyethylene (HDPE) or stainless steel.[\[5\]](#) The container must have a secure, tight-fitting lid.[\[3\]](#)[\[5\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste," "Acetone Waste," and include the date the waste was first added.[\[5\]](#)
- Segregation: Do not mix acetone waste with other incompatible waste streams. Acetone is incompatible with strong oxidizing agents, strong reducing agents, strong bases, nitric acid, and chloroform in the presence of a base.[\[9\]](#)[\[10\]](#)

## 3. Spill Management:

- In the event of a spill, immediately evacuate non-essential personnel from the area.[\[9\]](#)
- Remove all ignition sources.[\[4\]](#)[\[9\]](#)
- Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[\[4\]](#)[\[9\]](#)
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for disposal.[\[4\]](#)[\[9\]](#)
- Ventilate the area to disperse any remaining vapors.[\[4\]](#)[\[9\]](#)

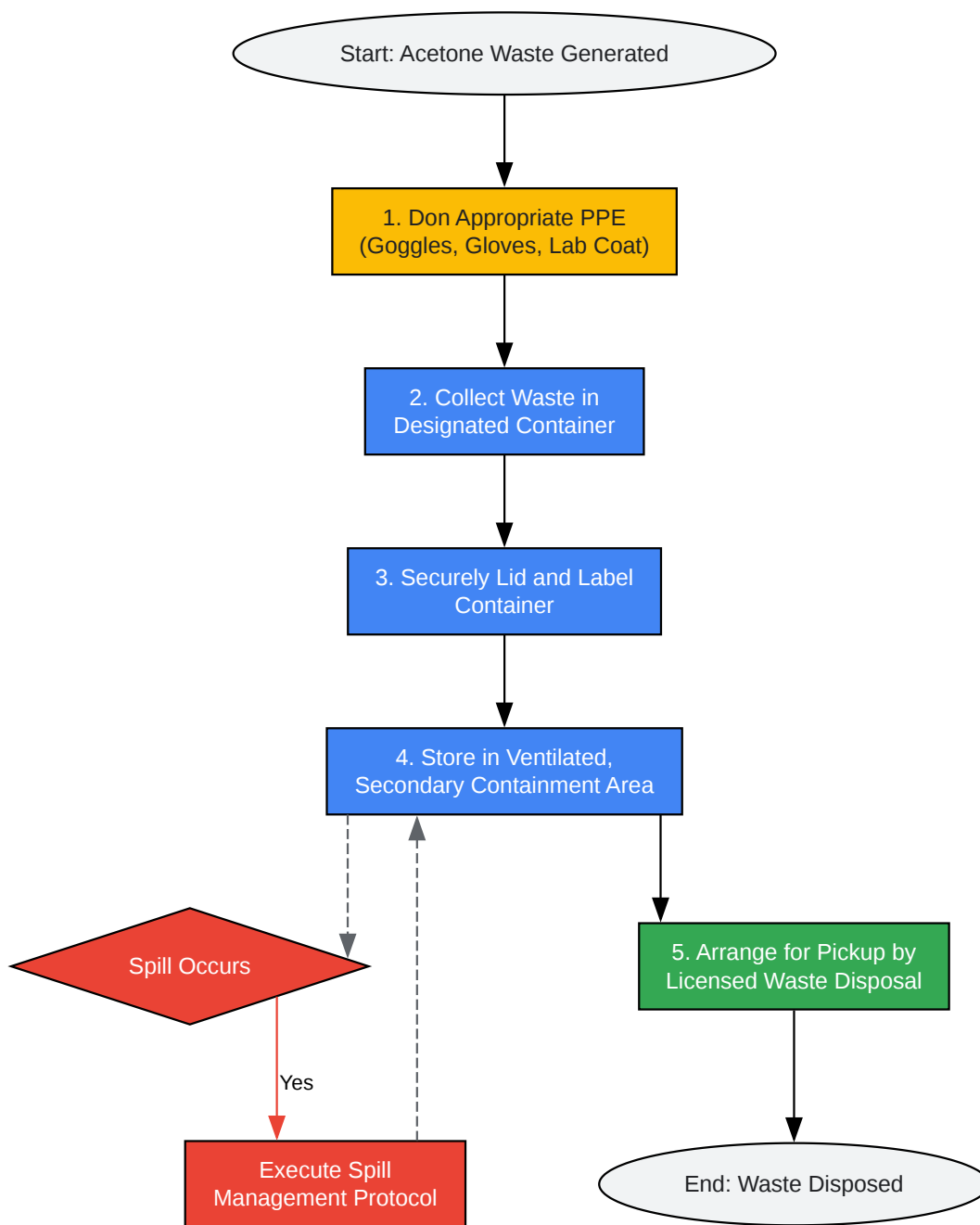
## 4. Final Disposal:

- Licensed Disposal Facility: Acetone is considered hazardous waste and must be disposed of through a licensed hazardous waste disposal facility.[\[5\]](#) Do not pour acetone waste down the drain or dispose of it with regular trash.[\[11\]](#)
- Manifesting: For larger quantities of waste, a hazardous waste manifest will be required to track the waste from your facility to the disposal site.[\[12\]](#)

- Local Regulations: Always adhere to your institution's and local environmental agency's specific guidelines for hazardous waste disposal.[9][11] Contact your local environmental, health, or solid waste agency for specific guidance in your area.[11]

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the acetone waste disposal process.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of acetone waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. chemsupply.com.au [chemsupply.com.au]
- 3. carlroth.com [carlroth.com]
- 4. michigan.gov [michigan.gov]
- 5. Acetone Hazards - Safe Handling and Disposal Practices [safetyiq.com]
- 6. threesixtysafety.com [threesixtysafety.com]
- 7. CCOHS: Acetone [ccohs.ca]
- 8. Which gloves to choose for acetone? [oxwork.com]
- 9. nj.gov [nj.gov]
- 10. fishersci.com [fishersci.com]
- 11. epa.gov [epa.gov]
- 12. epa.gov [epa.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for Flammable Organic Solvents (Example: Acetone)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668616#chic35-proper-disposal-procedures\]](https://www.benchchem.com/product/b1668616#chic35-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)